

N3-(Butyn-3-yl)uridine: Uncharted Territory in RNA Labeling

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Compound of Interest

Compound Name: N3-(Butyn-3-yl)uridine

Cat. No.: B15583966

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A comprehensive literature review reveals a significant lack of published research on the specific compound **N3-(Butyn-3-yl)uridine** and its applications in RNA research, drug development, and cellular analysis. Despite a thorough search for its synthesis, metabolic labeling protocols, quantitative data, and involvement in signaling pathways, no specific experimental data or established methodologies for this particular uridine analog were identified.

The concept of modifying uridine at the N3 position for various biological applications is established in the scientific literature. Researchers have successfully synthesized a range of N3-substituted uridine derivatives to probe RNA structure and function. However, the introduction of a butynyl group at this position, as specified by "**N3-(Butyn-3-yl)uridine**," does not appear in currently accessible scientific databases and publications.

Metabolic labeling of nascent RNA is a powerful technique for studying RNA synthesis and decay dynamics. This typically involves the cellular uptake of a modified nucleoside, its conversion to the corresponding triphosphate, and subsequent incorporation into newly transcribed RNA by RNA polymerases. Commonly used uridine analogs for this purpose include 5-ethynyluridine (EU) and 4-thiouridine (4sU). These analogs contain bioorthogonal functional groups—an alkyne in EU and a thiol in 4sU—that allow for their selective detection and enrichment via click chemistry or other specific ligation reactions.

While the butynyl group in the requested compound also contains an alkyne, making it theoretically suitable for click chemistry-based detection, the absence of literature suggests that

its synthesis, cellular uptake, conversion to the triphosphate form, and incorporation into RNA by polymerases have not been characterized or are not efficient.

Therefore, this technical guide cannot provide the requested in-depth information, including quantitative data tables, detailed experimental protocols, and signaling pathway diagrams, due to the absence of primary research on **N3-(Butyn-3-yl)uridine**. Researchers and drug development professionals interested in this area are encouraged to explore the extensive literature on well-established uridine analogs like 5-ethynyluridine (EU) and 4-thiouridine (4sU) for which a wealth of protocols and application data exists. Further investigation into the synthesis and biological activity of novel N3-alkynyl uridine derivatives could be a potential area for future research.

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